

Safety data sheet for CNQX disodium salt.

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Compound of Interest

Compound Name: CNQX disodium salt

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Technical Guide: CNQX Disodium Salt

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the technical data and safety information for **CNQX disodium salt**, a potent antagonist of AMPA and kainate receptors widely used in neuroscience research.

Section 1: Chemical and Physical Properties

CNQX disodium salt is the water-soluble form of 6-cyano-7-nitroquinoxaline-2,3-dione (CNQX). Its physical and chemical properties are summarized below.

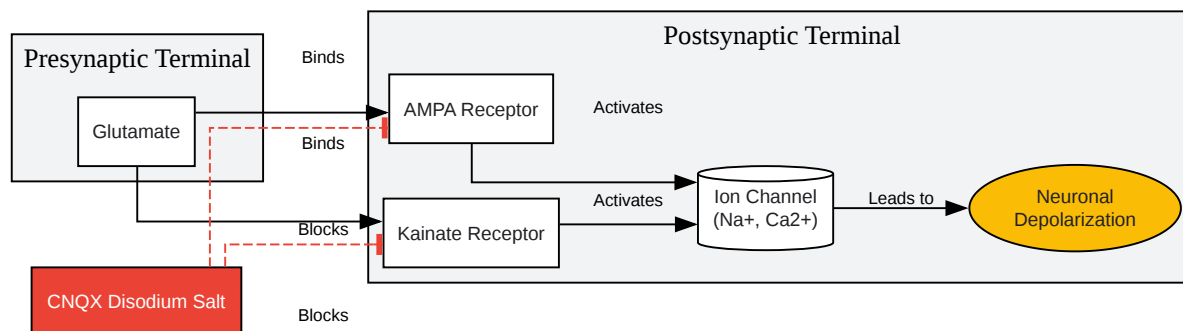
Property	Value	References
Chemical Name	6-Cyano-7-nitroquinoxaline-2,3-dione disodium salt	[1][2]
Molecular Formula	C ₉ H ₂ N ₄ Na ₂ O ₄	[2]
Molecular Weight	276.12 g/mol	[1][2]
CAS Number	479347-85-8	[1][2]
Appearance	Solid	
Purity	≥98% to >99%	[2]
Solubility	Soluble in water to 10 mM and 25 mM	[2]
Storage	Desiccate at room temperature or +4°C. The product can be stored for up to 12 months under desiccating conditions.	[2]
Handling	Hydroscopic solid. Contact with air may cause the material to change color and become sticky. It is recommended to store the material in a sealed jar.	[1]

Section 2: Biological Activity and Mechanism of Action

CNQX is a potent and competitive antagonist of α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) and kainate receptors, which are ionotropic glutamate receptors crucial for fast excitatory synaptic transmission in the central nervous system.[1][3] It also acts as an antagonist at the glycine modulatory site of the NMDA receptor complex, though with lower potency.[2][4] By blocking these receptors, CNQX can inhibit excitatory postsynaptic potentials and currents (EPSCs), leading to neuroprotective effects in models of ischemia and inhibition of seizure-like activity in hippocampal neurons.[2][3]

Signaling Pathway

The primary mechanism of action of CNQX is the competitive antagonism of AMPA and kainate receptors, preventing the binding of glutamate and subsequent ion channel opening. This blockade inhibits the influx of Na⁺ and Ca²⁺ ions, thereby reducing neuronal excitation.



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Caption: Mechanism of action of **CNQX disodium salt**.

Potency

Receptor Target	IC ₅₀ Value	References
AMPA Receptor	0.3 μM	[2][4][5]
Kainate Receptor	1.5 μM	[2][4][5]
NMDA Receptor (Glycine Site)	25 μM	[2][4]

Section 3: Safety and Handling

For research use only. Not for human or veterinary use.[1]

Hazard Identification

Based on available data for CNQX (the non-salt form), the substance is classified as harmful.

Hazard	Classification
Acute Toxicity (Oral)	Harmful if swallowed.
Acute Toxicity (Dermal)	Harmful in contact with skin.
Acute Toxicity (Inhalation)	Harmful if inhaled.
Skin Corrosion/Irritation	Causes skin irritation.
Serious Eye Damage/Irritation	Causes serious eye irritation.

Precautionary Measures

Type	Statement
Prevention	Avoid breathing dust/fume/gas/mist/vapors/spray.
Response (Inhalation)	IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing.
Response (Eye Contact)	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Storage	Store locked up. Store in a cool, dry, and well-ventilated place. Keep container tightly closed. Light sensitive.[6]
Disposal	Dispose of contents/container in accordance with local regulations.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[6]
- Hand Protection: Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact.[6]

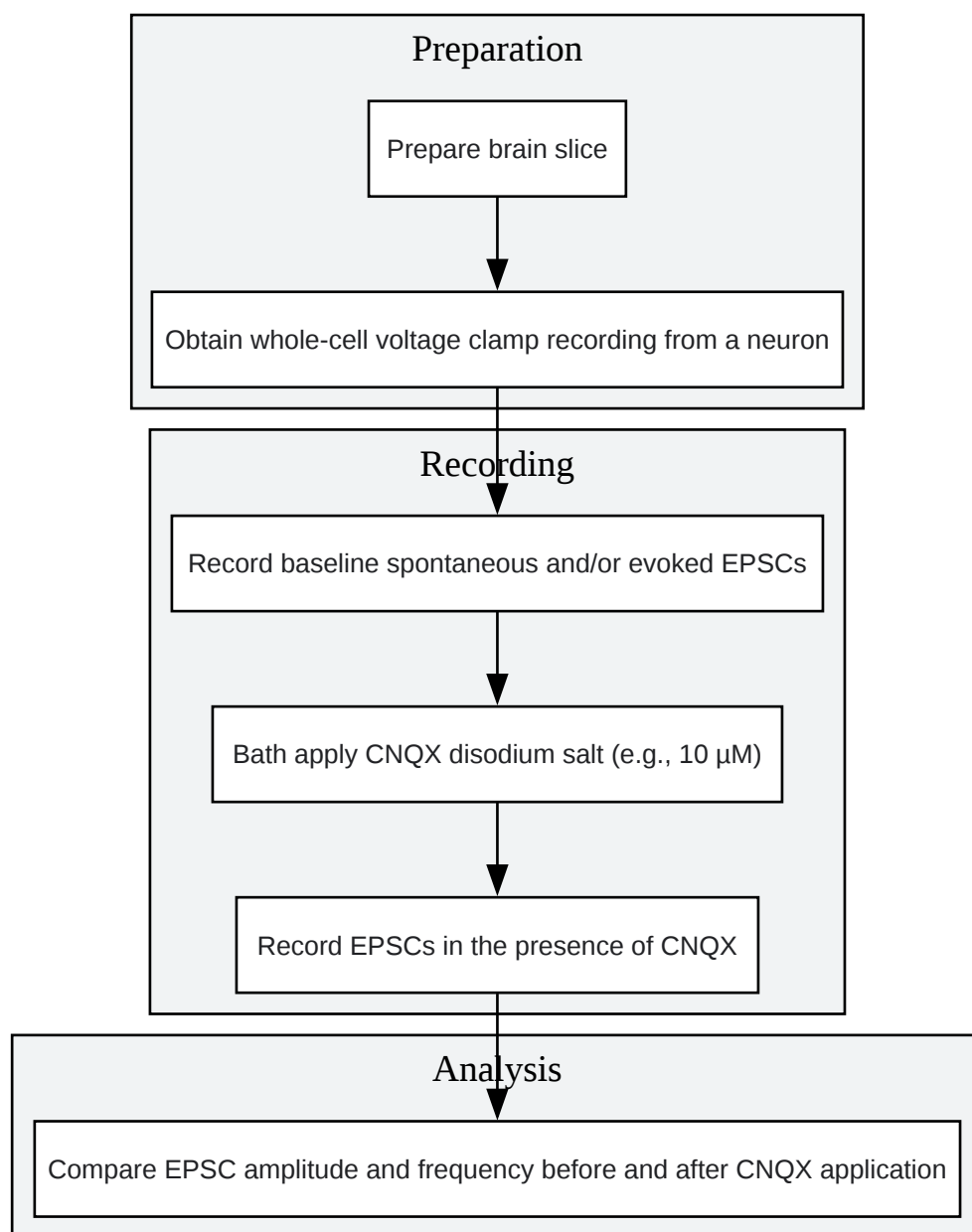
- **Respiratory Protection:** Where risk assessment shows air-purifying respirators are appropriate, use a full-face particle respirator type N100 (US) or type P3 (EN 143) respirator cartridges as a backup to engineering controls.

Section 4: Experimental Protocols

CNQX is a valuable tool in electrophysiology and other neuroscience experiments to isolate specific receptor-mediated responses.

Electrophysiology: Inhibition of Excitatory Postsynaptic Currents (EPSCs)

This protocol describes the use of CNQX to block AMPA/kainate receptor-mediated EPSCs in brain slices.



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Caption: Workflow for an electrophysiology experiment using CNQX.

Methodology:

- Slice Preparation: Prepare acute brain slices (e.g., 300 μ m thick) from the brain region of interest using a vibratome in ice-cold, oxygenated artificial cerebrospinal fluid (aCSF).^[7]

- Recording Setup: Transfer a slice to a recording chamber and continuously perfuse with oxygenated aCSF. Obtain whole-cell voltage-clamp recordings from a target neuron.[3]
- Baseline Recording: Hold the neuron at a membrane potential of -60 to -70 mV.[3] Record baseline spontaneous EPSCs or evoke EPSCs using a stimulating electrode.[3]
- CNQX Application: Bath-apply **CNQX disodium salt** at a concentration sufficient to block AMPA/kainate receptors. A common working concentration is 10 μM for full blockade, with effects seen at 1 μM . [1][3]
- Data Acquisition: Record EPSCs during and after CNQX application to observe the reduction or complete block of the currents.
- Analysis: Analyze the amplitude and frequency of EPSCs before and after CNQX application to quantify the contribution of AMPA/kainate receptors to the synaptic response.

Immunocytochemistry (ICC)

This protocol provides an example of using CNQX in cell culture to study its effects on protein expression or phosphorylation.

Methodology:

- Cell Culture: Plate cells (e.g., SK-N-SH) and incubate at 37°C.
- CNQX Treatment: Treat cells with varying concentrations of **CNQX disodium salt** dissolved in the culture medium for a specified duration (e.g., 24 hours).
- Fixation and Permeabilization: Fix the cells with 4% formaldehyde, then permeabilize and block with a solution containing serum and a detergent.
- Antibody Staining: Incubate with a primary antibody overnight at 4°C, followed by incubation with a fluorescently labeled secondary antibody.
- Imaging: Visualize the cells using fluorescence microscopy to assess changes in protein expression or localization.

Section 5: Toxicological Information

The toxicological data for CNQX (non-salt form) indicates potential hazards upon exposure.

Route of Exposure	Toxicological Data
Subcutaneous	TDLO: 133 ng/kg (rat)
Intracerebral	TDLO: 93 ng/kg (rat)
Intracerebral	TDLO: 0.2 µg/kg (mouse)

TDLO (Lowest Published Toxic Dose)

Primary Irritant Effect:

- On the skin: Irritant to skin and mucous membranes.
- On the eye: Irritating effect.

Sensitization: No sensitizing effects are known.

This technical guide is intended for informational purposes only and should not be used as a substitute for a formal Safety Data Sheet (SDS) provided by the manufacturer. Always consult the manufacturer's SDS and follow established laboratory safety protocols when handling this chemical.

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